

Personal protective equipment for handling (6-Bromo-1-benzothiophen-2-yl)methanol

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Compound of Interest

Compound Name: (6-Bromo-1-benzothiophen-2-yl)methanol

Cat. No.: B1282877

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Essential Safety and Handling Guide for (6-Bromo-1-benzothiophen-2-yl)methanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(6-Bromo-1-benzothiophen-2-yl)methanol** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

| Compound Name | CAS Number | Molecular Formula | Molecular Weight |
|--|-------------|-------------------|------------------|
| (6-Bromo-1-benzothiophen-2-yl)methanol | 374933-76-3 | C9H7BrOS | 243.12 g/mol |

Hazard Identification and Precautionary Measures

While a comprehensive Safety Data Sheet (SDS) for **(6-Bromo-1-benzothiophen-2-yl)methanol** was not directly available, hazard information from various suppliers and data for structurally similar compounds indicate potential health risks. The following GHS hazard statements and precautionary measures should be strictly followed.

Potential Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

A summary of crucial precautionary statements for handling this chemical is provided in the table below.

| Category | Precautionary Statement |
|------------|---|
| Prevention | <p>P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]</p> <p>P264: Wash skin thoroughly after handling.[1]</p> <p>P271: Use only outdoors or in a well-ventilated area.[1]</p> <p>P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]</p> |
| Response | <p>P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]</p> <p>P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[1]</p> <p>P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]</p> <p>P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]</p> <p>P337 + P313: If eye irritation persists: Get medical advice/attention.[1]</p> <p>P362: Take off contaminated clothing and wash before reuse.[1]</p> |
| Storage | <p>P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]</p> |
| Disposal | <p>P405: Store locked up.[1]</p> <p>P501: Dispose of contents/container to an approved waste disposal plant.[1]</p> |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling **(6-Bromo-1-benzothiophen-2-yl)methanol** to minimize exposure.

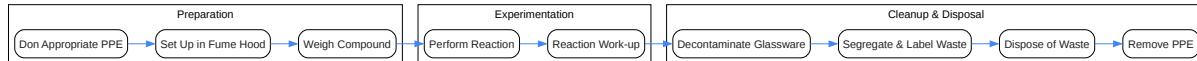
| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or a full-face shield. Must be compliant with NIOSH (US) or EN 166 (EU) standards. [1] | Protects against splashes and dust that can cause serious eye irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). | Prevents skin contact which can lead to irritation. [3] |
| Body Protection | A laboratory coat is the minimum requirement. For larger quantities or when there is a risk of splashing, chemical-resistant overalls or an apron should be worn. [3] | Provides a barrier against accidental spills and contamination of personal clothing. |
| Respiratory Protection | Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required. | Minimizes the risk of inhaling dust or vapors that may cause respiratory irritation. |

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **(6-Bromo-1-benzothiophen-2-yl)methanol**.



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Standard laboratory workflow for handling the chemical.

Disposal Plan

All waste containing **(6-Bromo-1-benzothiophen-2-yl)methanol** must be treated as hazardous waste.

- Solid Waste: Collect any solid residue, contaminated weighing paper, and disposable equipment in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing the compound in a sealed and labeled hazardous waste container. Do not mix with incompatible waste streams.
- Contaminated PPE: Dispose of contaminated gloves, disposable lab coats, and other PPE in the designated solid hazardous waste container.
- Disposal Method: All waste must be disposed of through an approved waste disposal plant. [1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not pour down the drain.[1]

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